

Comprehensive Crystal Structure Analysis of 4-(Trifluoromethyl)isophthalaldehyde

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)isophthalaldehyde

CAS No.: 90381-09-2

Cat. No.: B14132305

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Executive Summary & Structural Context

4-(Trifluoromethyl)isophthalaldehyde (1,3-diformyl-4-trifluoromethylbenzene) presents a unique crystallographic case study due to the competitive steric and electronic effects between the electron-withdrawing trifluoromethyl (-CF

) group and the adjacent formyl (-CHO) moiety.[1] Unlike its symmetric isomer, 5-(trifluoromethyl)isophthalaldehyde, the 4-isomer possesses an inherent "ortho-effect" that disrupts planarity, often leading to complex polymorphic behaviors and modulated crystal packing.

Key Molecular Features:

- Formula: C

H

F

O

- Steric Conflict: The Van der Waals radius of the -CF

group (~2.2 Å) creates significant repulsion with the oxygen of the adjacent aldehyde at position 3, forcing a deviation from planarity.

- Dipole Moment: The vector sum of the -CF

and two -CHO groups creates a strong permanent dipole, favoring antiparallel packing arrangements in the solid state.^[1]

Experimental Protocol: Crystallization & Data Collection

Objective: To obtain high-quality single crystals suitable for SCXRD (Single Crystal X-Ray Diffraction) and minimize disorder in the -CF

region.

Crystallization Methodology

For fluorinated aromatics, standard evaporation often yields microcrystalline powders.^[1] The following biphasic diffusion protocol is recommended to slow nucleation and improve domain order.

Protocol A: Vapor Diffusion (Preferred)^[1]

- Solvent System: Dissolve 20 mg of 4-CF₃-IPA in 2 mL of Dichloromethane (DCM) or Chloroform (CHCl₃).
- Precipitant: Use n-Pentane or Hexane.^[1]
- Setup: Place the DCM solution in a small inner vial. Place this vial (uncapped) inside a larger jar containing the precipitant. Seal the outer jar.

- Timeline: Allow to stand at 4°C for 7-14 days. Lower temperatures reduce the thermal rotation of the -CF

group, promoting order.

Protocol B: Slow Cooling (Alternative)

- Dissolve compound in hot Acetonitrile (MeCN).
- Cool linearly from 60°C to 20°C at a rate of 1°C/hour.

X-Ray Data Collection Parameters

The rotation of the spherical -CF

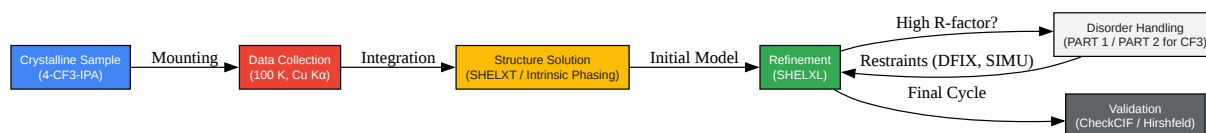
group is a primary source of crystallographic disorder.^[1] Data collection must be performed at cryogenic temperatures.

Parameter	Specification	Rationale
Temperature	100 K (Liquid N stream)	Freezes -CF rotation; minimizes thermal ellipsoids. ^[1]
Source	Cu K (Å)	Higher intensity for small organic crystals; better resolution of absolute structure if chiral impurities exist. ^[1]
Resolution	0.8 Å or better	Essential to resolve F-atom positions from potential disorder.
Redundancy	> 4.0	High redundancy aids in correcting absorption by F-atoms. ^[1]

Structural Solution & Refinement Strategy

The following workflow integrates the specific handling of fluorinated disorder.

Workflow Diagram (DOT Visualization)



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Caption: Analytical workflow for solving the crystal structure of **4-(Trifluoromethyl)isophthalaldehyde**, emphasizing disorder management.

Refinement of the Trifluoromethyl Group

The -CF

group at position 4 often exhibits rotational disorder.^[1]

- Identification: Look for elongated thermal ellipsoids on Fluorine atoms in the difference Fourier map.^[1]
- Modeling: If disorder is present, split the F-atoms into two positions (A and B) and assign free variables (FVAR) to their occupancy (e.g., 21/-21).^[1]
- Restraints: Apply DFIX restraints to C-F bond lengths (~1.35 Å) and SADI or DANG for F...F distances to maintain tetrahedral geometry.

Structural Analysis & Intermolecular Interactions

Once the structure is solved, the analysis focuses on how the 4-CF3 substitution dictates packing.

Conformational Analysis (The Ortho-Effect)

In **4-(Trifluoromethyl)isophthalaldehyde**, the aldehyde group at C3 is "sandwiched" between the C4-CF

and C2-H.[1]

- Torsion Angle: Expect the C3-aldehyde to twist significantly out of the benzene plane (20°–40°) to relieve steric strain from the bulky -CF

group.[1]

- Comparison: The C1-aldehyde is relatively unhindered and should remain coplanar with the ring to maximize

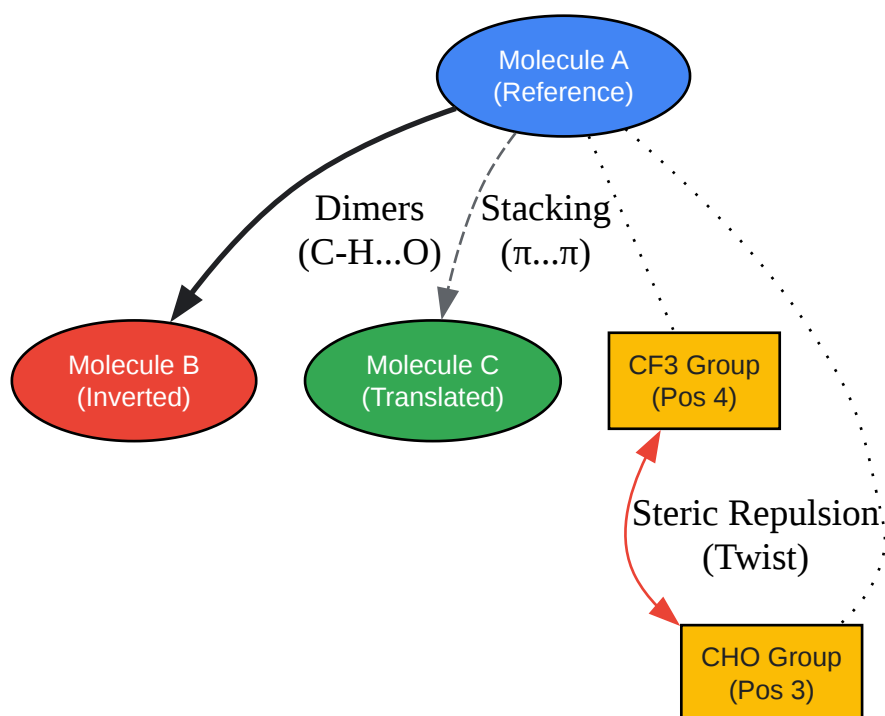
-conjugation.[1]

Supramolecular Synthons

The crystal packing is governed by a hierarchy of interactions, which should be quantified using Hirshfeld Surface Analysis (e.g., CrystalExplorer).

Interaction Type	Geometry	Role in Packing
C-H...O Hydrogen Bonds	Å	Primary driver.[1] Forms centrosymmetric dimers or catemers linking aldehyde groups.[1]
C-H...F Interactions	Å	Weak, directional "steering" forces.[1] Often observed between aromatic protons and CF fluorine.[1]
- Stacking	Centroid dist. 3.6–3.9 Å	Fluorination depletes electron density in the ring, enhancing stacking with electron-rich neighbors (if co-crystallized) or offset stacking in pure form.[1]
F...F Contacts	Å	Type I (symmetrical) or Type II (L-shaped) halogen contacts may form halogen-bonded networks.[1]

Interaction Pathway Diagram



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Caption: Schematic of intramolecular steric forces and intermolecular packing motifs in 4-CF3-IPA.

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Sources

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- To cite this document: BenchChem. [Comprehensive Crystal Structure Analysis of 4-(Trifluoromethyl)isophthalaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14132305/docs#comprehensive-crystal-structure-analysis-of-4-trifluoromethyl-isophthalaldehyde>]

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